

Comparative Stability Guide: 4-(1H-Pyrazol-4-yl)piperidine (2HCl vs. Free Base)

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Compound of Interest

Compound Name: 4-(1H-Pyrazol-4-yl)piperidine dihydrochloride
Cat. No.: B8072386

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Executive Summary

For most drug development applications, **4-(1H-Pyrazol-4-yl)piperidine dihydrochloride** (CAS: 690261-96-2) is the superior form for long-term storage and solid-state handling due to its resistance to oxidation and carbamate formation.^[1] However, it requires strict humidity control.

The Free Base (CAS: 690261-94-0) is kinetically unstable in air, prone to forming N-oxides and reacting with atmospheric CO₂.^[1] It should be generated in situ or used immediately upon receipt.^[1]

Feature	Dihydrochloride Salt (2HCl)	Free Base
CAS Number	690261-96-2	690261-94-0
Oxidation Resistance	High (N-lone pairs protonated)	Low (Susceptible to N-oxide formation)
Atmospheric Stability	Moderate (Hygroscopic)	Poor (Absorbs CO ₂ to form carbamates)
Solid State	Crystalline Solid (High MP)	Low-melting Solid or Semi-solid
Primary Use Case	Long-term storage, GMP starting material	Immediate synthetic use (e.g., nucleophilic attack)

Chemical & Physical Profile

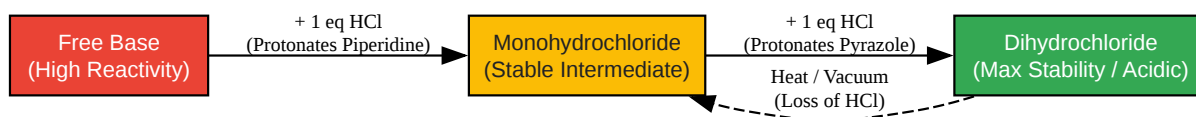
Understanding the fundamental differences in ionization is critical for predicting stability.[1]

Structural Analysis

The molecule contains two basic centers:[2]

- Piperidine Nitrogen: Highly basic ($pK_b \approx 4.5$).[1]
- Pyrazole Nitrogen: Weakly basic ($pK_b \approx 10.5$) for the conjugate acid).[1][3]
- Free Base: Both nitrogens have available lone pairs.[1] The piperidine nitrogen is a potent nucleophile and radical scavenger, making it liable to oxidation.
- Dihydrochloride: Both nitrogens are protonated.[1] The piperidinium proton is tightly bound. [1] The pyrazolium proton is loosely bound, creating a risk of HCl dissociation (off-gassing) if heated or exposed to high vacuum.

Visualization: Protonation States



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Figure 1: Protonation cascade. Note the reversibility of the second protonation step, which implies potential instability under thermal stress.

Deep Dive: Stability Mechanisms

A. Oxidative Stability (The "N-Oxide" Problem)

The piperidine ring in the free base is electron-rich.[1] Upon exposure to atmospheric oxygen (especially in the presence of light or trace metals), it undergoes single-electron transfer (SET) oxidation, leading to the formation of N-oxides and subsequent ring-opening impurities.

- Mechanism:
- Salt Advantage: In the 2HCl salt, the lone pair on the piperidine nitrogen is occupied by a proton (). This sterically and electronically blocks the attack of electrophilic oxygen species.

B. Carbamate Formation

Secondary amines (Free Base) react rapidly with atmospheric

to form carbamic acids/salts:

This reaction alters the stoichiometry of the material, leading to errors in molecular weight calculations during synthesis. The 2HCl salt is immune to this reaction.[1]

C. Hygroscopicity & Disproportionation

While the 2HCl salt prevents oxidation, it introduces hygroscopicity.

- Risk: If the 2HCl salt absorbs significant water, the lattice energy is disrupted. The weak pyrazolium proton () can dissociate, creating a localized acidic solution ("micro-brine") that can corrode packaging or catalyze hydrolysis of other functional groups.

Experimental Validation Protocols

Do not rely on vendor certificates alone.^[1] Use these protocols to validate the integrity of your specific batch.

Protocol 1: Accelerated Stability Testing (Stress Test)

Objective: Determine if the batch can withstand standard storage conditions.^[1]

- Preparation: Weigh 50 mg of the 2HCl salt into three HPLC vials.
 - Sample A: Control (Store at -20°C, sealed).
 - Sample B: Thermal Stress (Open vial, 60°C oven for 48 hours).
 - Sample C: Oxidative Stress (Dissolve in /MeOH, 24 hours).
- Analysis: Dilute all samples to 1 mg/mL in mobile phase and analyze via HPLC-UV (254 nm).
- Acceptance Criteria:
 - Sample B should show < 1.0% loss of purity vs Sample A. (If >1%, suspect HCl loss).^[1]
 - Sample C will degrade; the rate of degradation compared to a Free Base reference (if available) confirms the protective effect of the salt.

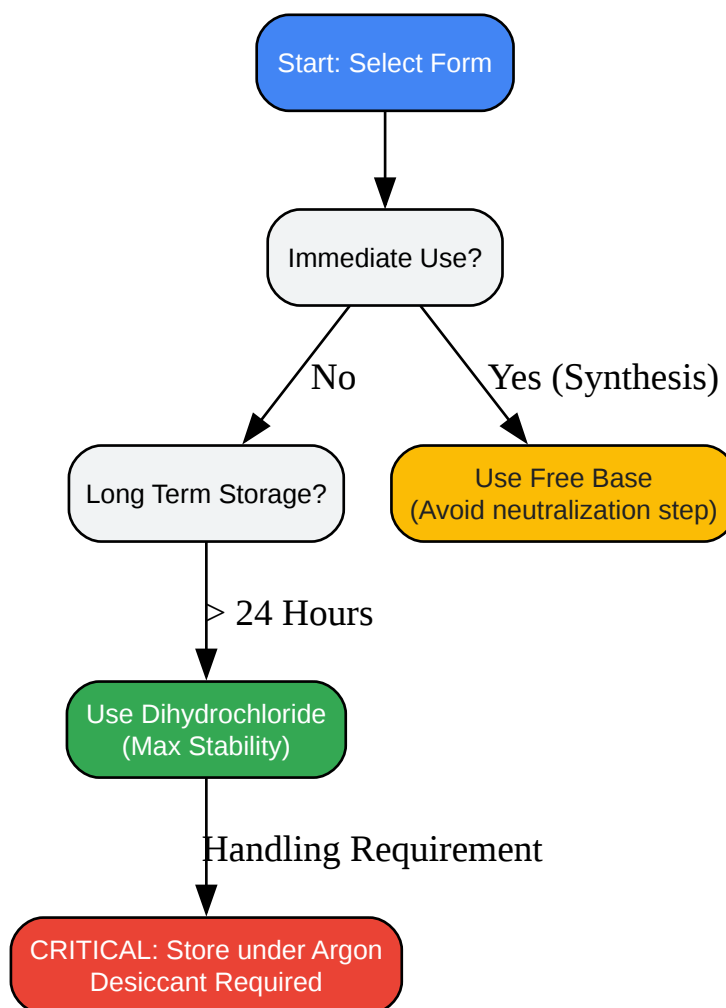
Protocol 2: Hygroscopicity Assessment (Simplified DVS)

Objective: Classify the handling requirements.

- Setup: Place 100 mg of pre-dried salt in a tared weighing boat.

- Chamber: Place inside a desiccator containing a saturated solution of (creates ~75% RH).
- Measurement: Weigh at .
- Interpretation:
 - mass gain: Non-hygroscopic (Standard handling).[1]
 - mass gain: Hygroscopic (Handle in humidity-controlled room).[1]
 - mass gain: Deliquescent (Handle only in Glovebox/Inert atmosphere).[1]

Visualization: Stability Decision Tree



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Figure 2: Decision logic for selecting between Free Base and Salt forms.

Handling & Storage Recommendations For the Dihydrochloride (2HCl)

- Storage:

, tightly sealed. Ideally stored with a desiccant packet (Silica gel or Molecular Sieves).[1]
- Re-testing: Retest purity every 12 months. Check specifically for chloride content (titration) to ensure no loss of HCl.[1]
- Handling: Wear standard PPE. If the material appears "clumpy" or "wet," it has likely absorbed water. Dry in a vacuum oven at 40°C over

before use.

For the Free Base

- Storage:

is mandatory.[1] Store under inert gas (Argon/Nitrogen).
- Shelf Life: Limited (< 6 months recommended).[1]
- Appearance Check: Discoloration (yellowing/browning) indicates oxidation.[1] Discard if significant color change is observed.

References

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